

# Application Notes and Protocols for 3,3-Dimethylhexane

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## Compound of Interest

Compound Name: 3,3-Dimethylhexane

Cat. No.: B1196316

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This document provides detailed procedures for the safe handling and storage of **3,3-Dimethylhexane** (CAS No. 563-16-6). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

**3,3-Dimethylhexane** is a highly flammable, colorless liquid.<sup>[1]</sup> It is an isomer of octane and is found in some herbs and spices.<sup>[1]</sup> Understanding its physical properties is essential for safe handling and storage.

Property	Value
Molecular Formula	C8H18[2][3][4]
Molecular Weight	114.23 g/mol [4]
Boiling Point	111.1 - 112 °C[2][3]
Melting Point	-126 °C[2][3]
Flash Point	7 °C (44.6 °F)[3][5]
Vapor Pressure	27.1 - 28.6 mmHg at 25°C[2][6]
Density	0.7 g/cm <sup>3</sup> [2]
Autoignition Temperature	425 °C (797 °F)[1]

## Hazard Identification and Safety Precautions

**3,3-Dimethylhexane** is classified as a hazardous substance with the following primary risks:

- **Flammability:** Highly flammable liquid and vapor. Vapors can travel to an ignition source and flash back. Keep away from heat, sparks, open flames, and other ignition sources.[5][7]
- **Health Hazards:** May be fatal if swallowed and enters airways. It can cause skin irritation and may cause respiratory irritation or drowsiness and dizziness.[5][8]
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects.[5]

Precautionary Statements:

- Avoid breathing fumes, mist, vapors, or spray.[9]
- Wash skin thoroughly after handling.[7]
- Use only in a well-ventilated area or outdoors.[7][9]
- Wear protective gloves, clothing, and eye/face protection.[5][9]
- Keep the container tightly closed.[5]

- Ground/bond container and receiving equipment to prevent static discharge.[5][7]
- Use only non-sparking tools.[9]

## Experimental Protocols: Handling Procedures

### 3.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[9]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.

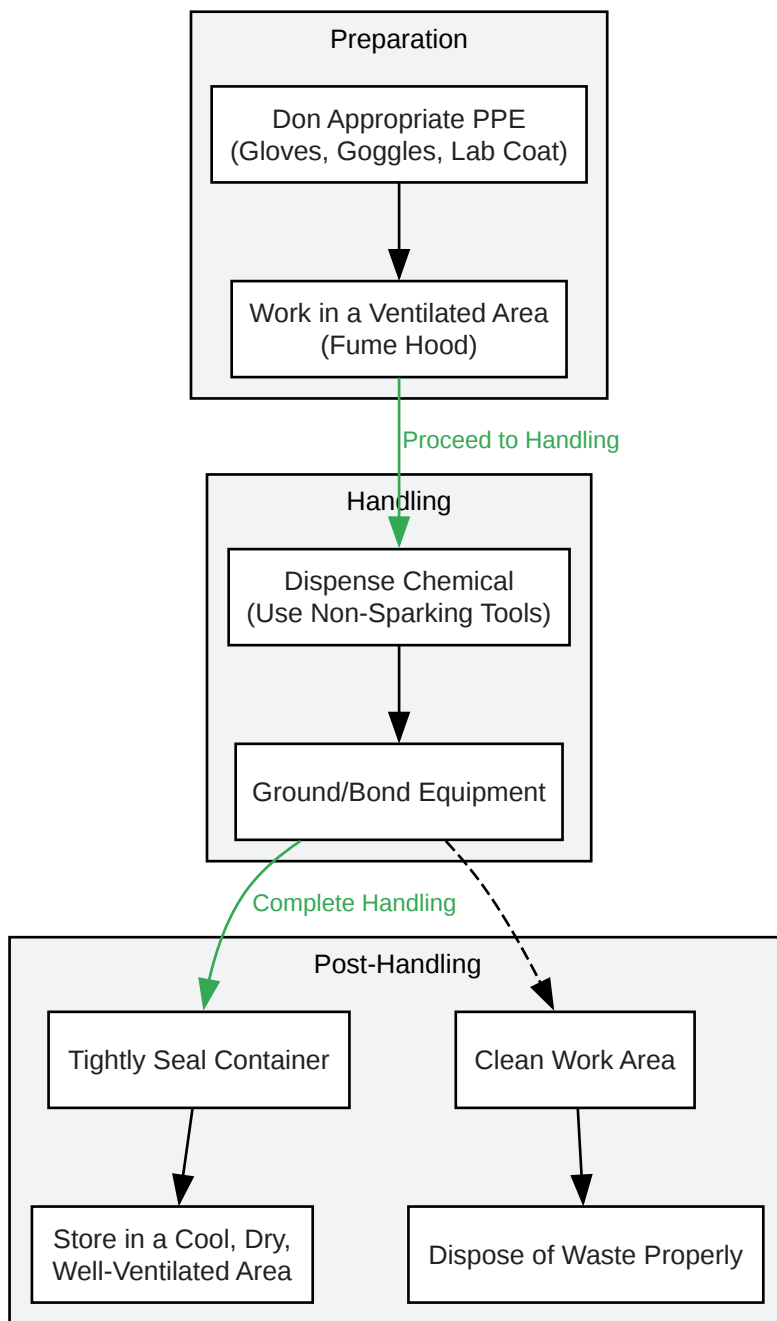
### 3.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield where splashing is a risk.[9][10][11]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant suit.[9][10][12]
- Respiratory Protection: If exposure limits are exceeded or in case of inadequate ventilation, use a full-face respirator with an appropriate cartridge.[9][13]

### 3.3. General Handling:

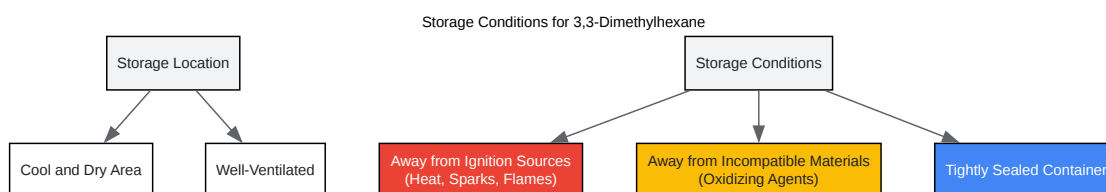
- Only trained personnel familiar with the potential hazards should handle this chemical.
- Avoid contact with skin and eyes.[9]
- Use non-sparking tools and explosion-proof equipment.[9]
- Take precautionary measures against static discharge.[7]

## Workflow for Handling 3,3-Dimethylhexane

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## Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]
- Keep away from heat, sparks, flames, and other sources of ignition.[5]
- Store away from incompatible materials such as strong oxidizing agents.
- Store at room temperature.[5]
- Avoid long storage periods as the product may degrade over time.



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### Storage Conditions for **3,3-Dimethylhexane**

## Emergency Procedures

### 5.1. Spills and Leaks:

- Immediately evacuate the area and alert others.[14][15]
- Remove all sources of ignition.[9]
- Ventilate the area.[14]
- For small spills, absorb with a non-combustible material like dry earth or sand.

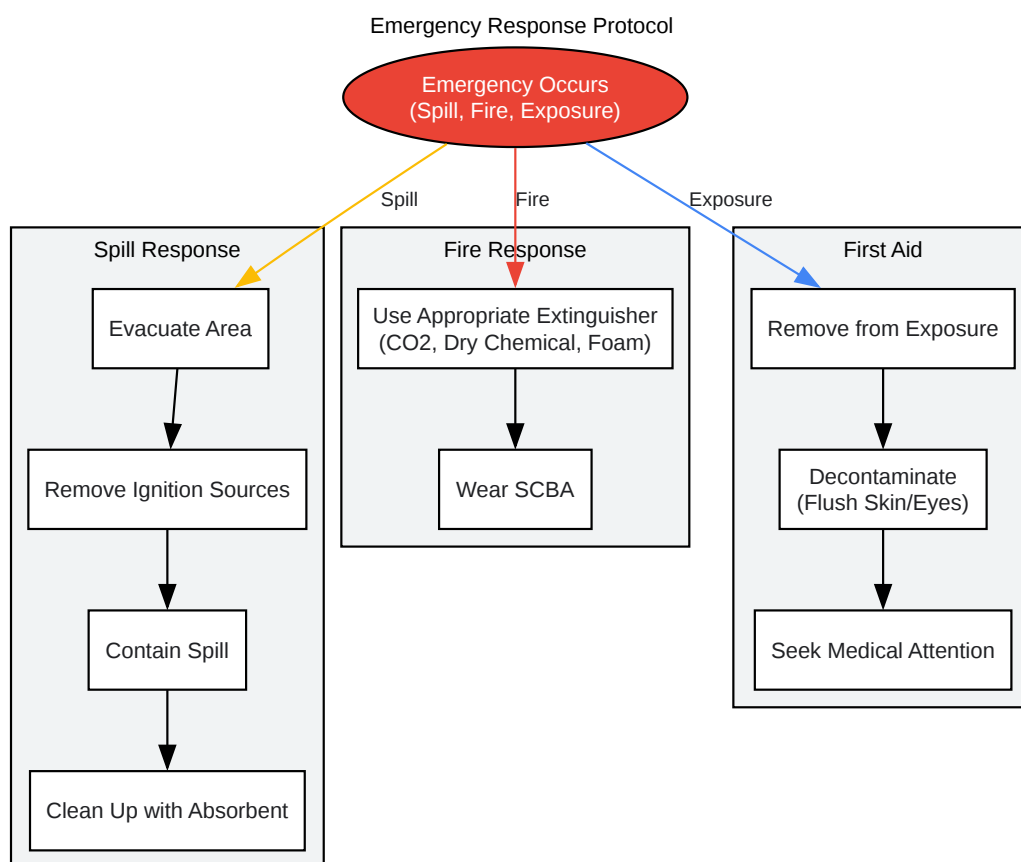
- Collect the spilled material and place it in a suitable, closed container for disposal.[9]
- Prevent the spill from entering drains or waterways.[5][9]

#### 5.2. Fire:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[9]
- Fire-Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5][9]

#### 5.3. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[14] If skin irritation occurs, seek medical attention.[7]
- Inhalation: Move the victim to fresh air.[7] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] If the victim is conscious, give them a small amount of water to drink. Seek immediate medical attention.



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### Emergency Response Protocol

## Waste Disposal

Dispose of contents and containers in accordance with local, regional, and national regulations. Waste from spill cleanup may need to be treated as hazardous waste.<sup>[14]</sup>

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **3,3-**

**Dimethylhexane** before use. All chemical reagents should only be handled by individuals trained in proper laboratory and chemical handling procedures.

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